Elemental analysis data for Phenyl (Diethoxyphosphoryl)methanesulfonate

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Compound of Interest

Compound Name:	*Phenyl (Diethoxyphosphoryl)methanesulfonate*
Cat. No.:	*B12300587*

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Technical Guide: Phenyl (Diethoxyphosphoryl)methanesulfonate

The "Warhead Builder" for Cysteine Protease Inhibitors

Executive Summary

Phenyl (Diethoxyphosphoryl)methanesulfonate (CAS: 157126-38-0) is a specialized organophosphorus reagent used primarily in Horner-Wadsworth-Emmons (HWE) olefination. Unlike standard HWE reagents that generate esters or ketones, this compound is engineered to synthesize Phenyl Vinyl Sulfonates—potent electrophilic "warheads" used in drug discovery.

These vinyl sulfonates act as Michael acceptors, targeting the active site thiols of cysteine proteases (e.g., Cathepsin S, Rhodesain). The phenyl ester moiety provides distinct advantages over ethyl or methyl analogues, offering superior binding affinity in the S1' pocket of enzymes and tunable reactivity for covalent reversible inhibition.

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Chemical Profile & Elemental Analysis

Precise elemental characterization is critical for validating the purity of this reagent, as residual phosphonate byproducts can interfere with subsequent olefination reactions.

Table 1: Elemental Analysis Data (Theoretical vs. Acceptance Limits) Formula:

| Mol. Weight: 308.29 g/mol

Element	Theoretical Mass %	Acceptable Range ( )	Diagnostic Relevance
Carbon (C)	42.85%	42.45 – 43.25%	Backbone integrity. Significant deviation suggests solvent contamination (THF/EtOAc).
Hydrogen (H)	5.56%	5.16 – 5.96%	Water content check. High H indicates hygroscopic moisture absorption.
Sulfur (S)	10.40%	10.00 – 10.80%	Confirms sulfonate ester presence vs. simple phosphonates.
Phosphorus (P)	10.05%	9.65 – 10.45%	Critical for reagent activity. Low P indicates hydrolysis of the phosphonate group.
Nitrogen (N)	0.00%	< 0.1%	Purity check. Presence indicates contamination from amine bases (e.g., HHMDS residues).

Physical Properties:

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- Appearance: White to off-white solid or semi-solid.
- Solubility: Soluble in DCM, THF, Ethyl Acetate; insoluble in water.
- Stability: Moisture sensitive; store at -20°C under inert atmosphere.

Comparative Performance Analysis

In medicinal chemistry, the choice of the "warhead" (the reactive group) dictates the drug's selectivity and potency. The table below compares **Phenyl (Diethoxyphosphoryl)methanesulfonate** against its two primary alternatives: the Ethyl analogue and the Sulfone reagent.

Table 2: Functional Comparison of HWE Reagents

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Feature	Phenyl (Diethoxyphosphoryl)-methanesulfonate **(Subject)**	Ethyl (Diethoxyphosphoryl)-methanesulfonate **(Alternative A)**	Diethyl ((phenylsulfonyl)-methyl)phosphonate **(Alternative B)**
Reaction Product	Phenyl Vinyl Sulfonate	Ethyl Vinyl Sulfonate	Phenyl Vinyl Sulfone
Warhead Type	Electrophilic Ester (Tunable)	Electrophilic Ester (Stable)	Sulfone (Very Stable)
Reactivity	High. The phenoxy group is a better leaving group, increasing electrophilicity at the -carbon.	Moderate. Ethoxy is a poor leaving group; lower reactivity toward nucleophiles.	Moderate to High. Stable Michael acceptor; often irreversible.
Enzyme Interaction	Dual Mode. Can act as a Michael acceptor OR a covalent modifier via transesterification. Targets S1' hydrophobic pockets.	Single Mode. Primarily Michael addition. Less hydrophobic interaction.	Single Mode. Michael addition only. No ester hydrolysis possible.
Key Application	Cathepsin S / Rhodesain Inhibitors	General Organic Synthesis	General Vinyl Sulfone Synthesis

Expert Insight: Use the Phenyl reagent when targeting enzymes with large hydrophobic S1' pockets (like Cathepsins). The phenyl ring provides necessary

-stacking interactions that the ethyl group lacks, often improving

values by orders of magnitude [1, 2].

Experimental Protocols

Protocol A: Synthesis of the Reagent

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Context: This protocol generates the reagent from commercially available Phenyl Methanesulfonate.

- Setup: Flame-dry a 250 mL round-bottom flask. Flush with Argon.
- Dissolution: Dissolve Phenyl Methanesulfonate (1.0 eq) in anhydrous THF (0.5 M concentration).
- Deprotonation: Cool to -78°C. Add KHMDS (1.3 eq, 1M in THF) dropwise over 20 mins.
  - Why? KHMDS is preferred over n-BuLi to avoid nucleophilic attack on the sulfonate sulfur.
- Phosphorylation: Stir for 30 mins at -78°C. Add Diethyl Chlorophosphate (1.1 eq) dropwise.
- Warm-up: Allow the mixture to warm to Room Temperature (RT) over 2 hours.
- Quench & Workup: Quench with saturated

  . Extract with EtOAc (3x). Wash combined organics with brine, dry over

  .
- Purification: Flash chromatography (Hexanes/EtOAc).

Protocol B: HWE Olefination (The Application)

Context: Installing the vinyl sulfonate warhead onto a peptide aldehyde.

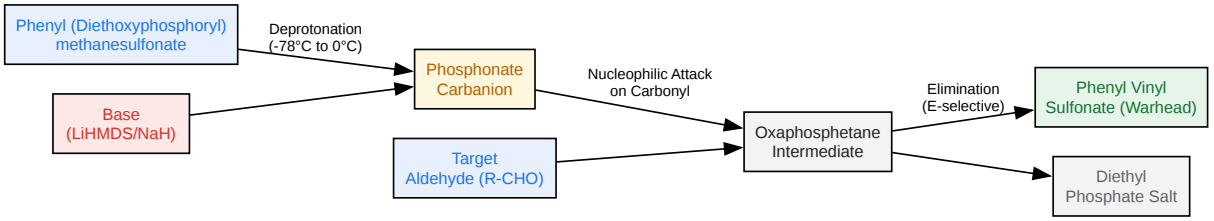
- Activation: Dissolve **Phenyl (Diethoxyphosphoryl)methanesulfonate** (1.2 eq) in dry THF. Cool to 0°C.[1][2]
- Base Addition: Add NaH (60% dispersion, 1.5 eq) or LiHMDS (1.2 eq). Stir for 20 mins until clear (formation of the phosphonate carbanion).
- Coupling: Add the Peptide Aldehyde (1.0 eq) dissolved in THF dropwise.
- Reaction: Stir at 0°C for 1 hour, then warm to RT for 2 hours.

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- Outcome: The reaction typically yields the (E)-isomer predominantly due to the steric bulk of the phosphonate and sulfonate groups.

Mechanistic Visualization

The following diagram illustrates the HWE mechanism specifically for this reagent, highlighting the formation of the biologically active Vinyl Sulfonate scaffold.



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Figure 1: HWE Olefination pathway converting the phosphonate reagent into the vinyl sulfonate warhead.

References

- Schirmeister, T., et al. (2025). "Subnanomolar Cathepsin S Inhibitors with High Selectivity: Optimizing Covalent Reversible α-Fluorovinylsulfones and α-Sulfonates." Chemistry – A European Journal.
- Ettari, R., et al. (2025).[1] "Fluorovinylsulfones and -Sulfonates as Potent Covalent Reversible Inhibitors of the Trypanosomal Cysteine Protease Rhodesain."[2] Journal of Medicinal Chemistry.
- PubChem. (2025).[3][4] "Diethyl ((phenylsulfonyl)methyl)phosphonate (Compound Summary)." National Library of Medicine.
- Sigma-Aldrich. (2025). "**Phenyl (diethoxyphosphoryl)methanesulfonate** Product Specification."

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Sources

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Ethyl (diethoxyphosphoryl)methanesulfonate | C7H17O6PS | CID 10934205 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Diethyl ((phenylsulfonyl)methyl)phosphonate | C11H17O5PS | CID 10891636 - PubChem [pubchem.ncbi.nlm.nih.gov]
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